

An In-depth Technical Guide to the Electrochemical Properties of Sodium Dibutyldithiocarbamate

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Compound of Interest

Compound Name: *Sodium dibutyldithiocarbamate*

Cat. No.: *B085643*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core electrochemical properties of **sodium dibutyldithiocarbamate**. It is designed to furnish researchers, scientists, and drug development professionals with a detailed understanding of this compound's electrochemical behavior, supported by experimental protocols and visual representations of its mechanistic pathways.

Introduction

Sodium dibutyldithiocarbamate is an organosulfur compound belonging to the dithiocarbamate class of molecules. Dithiocarbamates are known for their diverse applications, including as fungicides, vulcanization accelerators, and antioxidants in the rubber industry. In the biomedical field, they have garnered significant interest due to their metal-chelating properties and their ability to modulate various biological processes, including those involved in cancer and neurodegenerative diseases. The electrochemical properties of **sodium dibutyldithiocarbamate** are central to its reactivity and potential applications, governing its redox behavior and interactions with biological systems.

Physicochemical and Spectroscopic Characterization

A thorough understanding of the electrochemical properties of a compound begins with its fundamental physicochemical and spectroscopic characteristics.

Table 1: Physicochemical and Spectroscopic Data for **Sodium Dibutyldithiocarbamate**

Property	Value
Chemical Name	Sodium N,N-dibutylcarbamodithioate
Synonyms	Butyl Namate, Pennac, Tepidone
CAS Number	136-30-1
Molecular Formula	C ₉ H ₁₈ NNaS ₂
Molecular Weight	227.4 g/mol
Appearance	Yellow solid
Melting Point	50 °C
Solubility	Soluble in water
IR Spectroscopy (KBr)	$\nu(\text{C-N}): \sim 1464 \text{ cm}^{-1}$, $\nu(\text{C-S}): \sim 924 \text{ cm}^{-1}$

Note: Spectroscopic data can vary slightly based on the experimental conditions.

Electrochemical Behavior

The electrochemical behavior of **sodium dibutyldithiocarbamate** is primarily characterized by the redox activity of the dithiocarbamate group. While specific quantitative data for **sodium dibutyldithiocarbamate** is limited in publicly accessible literature, the electrochemical properties of its close analog, sodium diethyldithiocarbamate, provide valuable insights. The following data, obtained through cyclic voltammetry, is presented as a representative example of the electrochemical behavior of dialkylthiocarbamates.

Cyclic Voltammetry

Cyclic voltammetry (CV) is a potent electrochemical technique used to investigate the redox properties of a compound. In a typical CV experiment, the potential is linearly swept in a cyclic manner, and the resulting current is measured.

Table 2: Representative Cyclic Voltammetry Data for Sodium Diethyldithiocarbamate

Parameter	Value (vs. Ag/AgCl)
Anodic Peak Potential (Epa)	-0.49 V
Cathodic Peak Potential (Epc)	-0.55 V

Data obtained on a silver nanoparticles solid amalgam electrode in a 0.02 mol L⁻¹ Britton-Robinson buffer (pH = 5.5). The redox process is described as adsorption-controlled and quasi-reversible.[1]

The anodic peak corresponds to the oxidation of the dithiocarbamate, while the cathodic peak represents the reduction of the oxidized species. The quasi-reversible nature of the process suggests that the electron transfer is followed by chemical reactions.

Experimental Protocols

To facilitate further research, this section provides detailed methodologies for key experiments relevant to the study of the electrochemical properties of **sodium dibutylthiocarbamate**.

Synthesis of Sodium Dibutylthiocarbamate

Materials:

- Dibutylamine
- Carbon disulfide (CS₂)
- Sodium hydroxide (NaOH)
- Methanol
- Two-necked flask with a stirrer
- Dropping funnel

Procedure:[2]

- In a 250 mL two-necked flask equipped with a stirrer, dissolve 100 mmol of sodium hydroxide (4 g) in 175 mL of pure methanol.
- To the stirred solution, add 100 mmol of dibutylamine (12.9 g) dropwise.
- Subsequently, add 100 mmol of carbon disulfide (7.6 g, 6.022 mL) dropwise to the reaction mixture at room temperature.
- After the complete addition of carbon disulfide, continue stirring for one hour.
- Allow the reaction mixture to stand overnight.
- Evaporate the solvent to obtain the **sodium dibutylthiocarbamate** salt.

Cyclic Voltammetry (General Protocol)

Apparatus:

- Potentiostat
- Three-electrode cell:
 - Working electrode (e.g., glassy carbon, gold, or platinum)
 - Reference electrode (e.g., Ag/AgCl or Saturated Calomel Electrode - SCE)
 - Counter electrode (e.g., platinum wire)
- Electrolyte solution (e.g., 0.1 M KCl or KNO_3 in a suitable solvent)
- Analyte solution (**sodium dibutylthiocarbamate** dissolved in the electrolyte solution)
- Inert gas (e.g., nitrogen or argon) for deoxygenation

Procedure:

- Electrode Preparation: Polish the working electrode to a mirror finish using appropriate alumina slurry and sonicate in a suitable solvent to remove any residual polishing material.

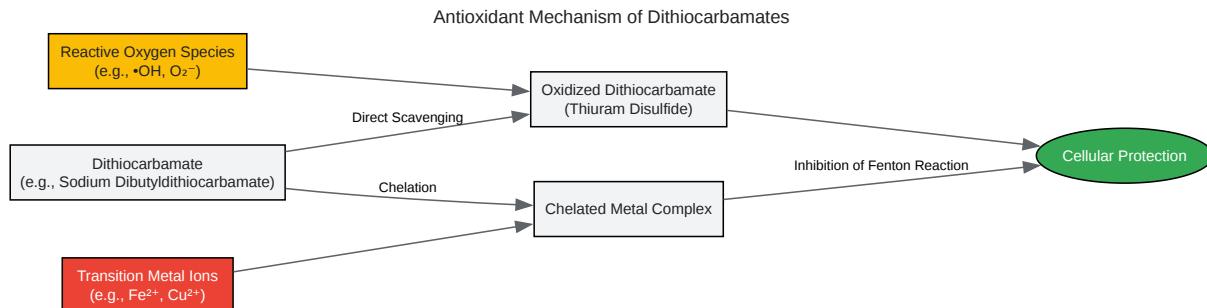
- Cell Assembly: Assemble the three-electrode cell with the working, reference, and counter electrodes immersed in the electrolyte solution.
- Deoxygenation: Purge the electrolyte solution with an inert gas for at least 15-20 minutes to remove dissolved oxygen, which can interfere with the electrochemical measurements. Maintain a blanket of the inert gas over the solution during the experiment.
- Blank Scan: Record a cyclic voltammogram of the electrolyte solution alone to establish the background current.
- Analyte Scan: Add a known concentration of **sodium dibutylthiocarbamate** to the cell and record the cyclic voltammogram. The potential range should be set to encompass the expected redox events. The scan rate can be varied to investigate the nature of the electrochemical process (e.g., diffusion-controlled vs. adsorption-controlled).
- Data Analysis: Analyze the resulting voltammogram to determine the anodic and cathodic peak potentials, peak currents, and the reversibility of the redox process.

Mechanistic Insights: The Dual Role of Dithiocarbamates as Antioxidants and Pro-oxidants

Dithiocarbamates, including **sodium dibutylthiocarbamate**, exhibit a fascinating dual role in biological systems, acting as both antioxidants and pro-oxidants. This duality is intricately linked to their electrochemical properties and their ability to interact with reactive oxygen species (ROS) and cellular signaling pathways.

Antioxidant Mechanism

As antioxidants, dithiocarbamates can directly scavenge free radicals and chelate transition metal ions that catalyze the formation of ROS.



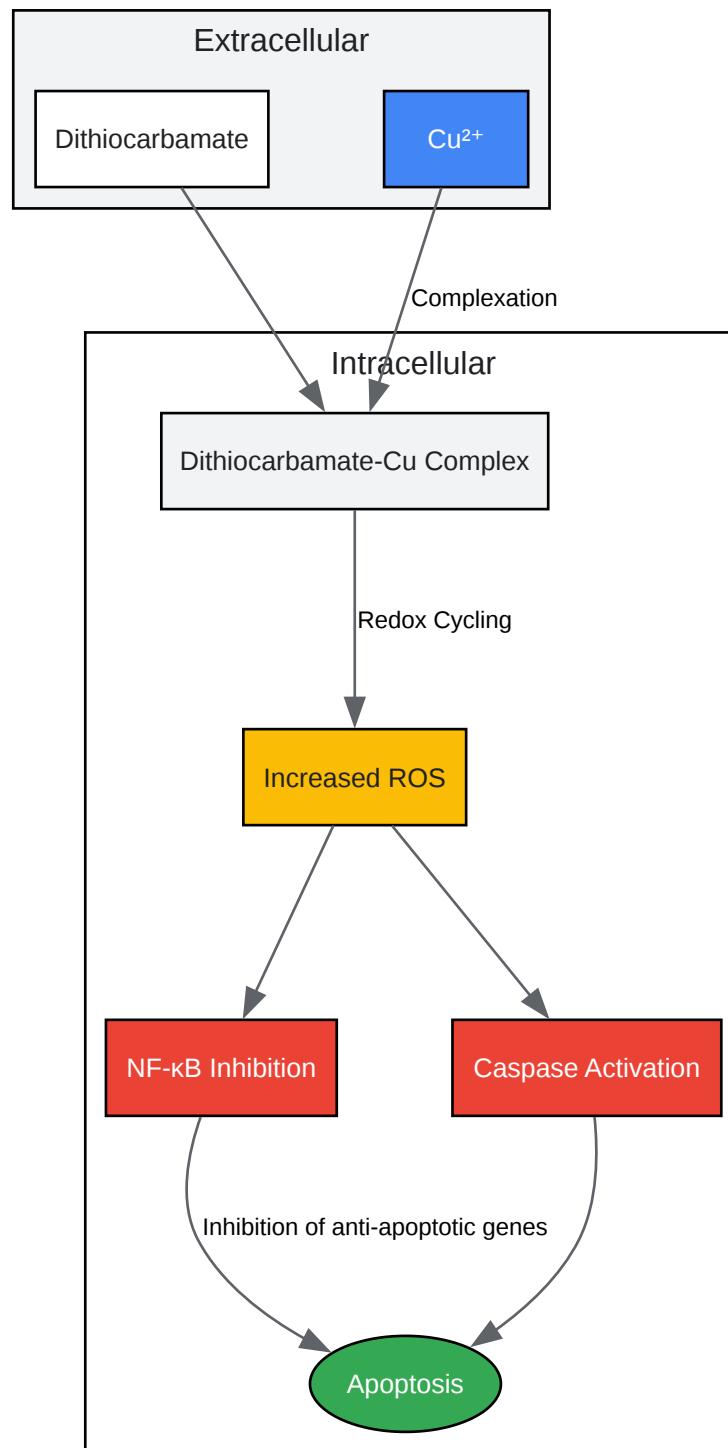
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Caption: Antioxidant activity of dithiocarbamates.

Pro-oxidant Mechanism

Paradoxically, dithiocarbamates can also exhibit pro-oxidant effects, often in the presence of metal ions like copper. This can lead to the generation of ROS and the induction of apoptosis (programmed cell death) through the inhibition of key signaling pathways such as NF-κB and the activation of caspases.

Pro-oxidant Mechanism of Dithiocarbamates

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Caption: Pro-oxidant mechanism leading to apoptosis.

Conclusion

The electrochemical properties of **sodium dibutylthiocarbamate** are fundamental to its chemical reactivity and its diverse applications. While direct quantitative electrochemical data for this specific compound remains an area for further investigation, the behavior of its analogs provides a strong framework for understanding its redox characteristics. The dual antioxidant and pro-oxidant mechanisms highlight the complex interplay between its electrochemical nature and its biological effects. This guide serves as a foundational resource for researchers and professionals seeking to explore and harness the unique electrochemical properties of **sodium dibutylthiocarbamate** in various scientific and therapeutic domains.

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